

# Physical characteristics of Tetramethylammonium hydroxide

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An In-depth Technical Guide to the Physical Characteristics of **Tetramethylammonium Hydroxide**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tetramethylammonium** hydroxide (TMAH), a quaternary ammonium salt with the molecular formula  $(\text{CH}_3)_4\text{NOH}$ , is a strong organic base with diverse applications in scientific research and industrial processes.[1][2] It is frequently utilized as a titrant in analytical chemistry, a catalyst in organic synthesis, and as an etchant and developer in the semiconductor industry.[3] This guide provides a comprehensive overview of the core physical characteristics of TMAH, presenting quantitative data in a structured format, detailing experimental protocols for their determination, and visualizing key relationships. The information is primarily focused on the anhydrous form and its common commercially available aqueous solutions and pentahydrate form.

## Core Physical Characteristics

The physical properties of **Tetramethylammonium** hydroxide are crucial for its handling, application, and safety in a laboratory setting. These properties can vary depending on whether it is in its solid, hydrated, or aqueous solution form.

## Data Presentation

The following table summarizes the key physical characteristics of **Tetramethylammonium** hydroxide.

Property	Value	Notes
Molecular Formula	C <sub>4</sub> H <sub>13</sub> NO	For the anhydrous form.[4] The pentahydrate form is C <sub>4</sub> H <sub>13</sub> NO·5H <sub>2</sub> O.[5]
Molecular Weight	91.15 g/mol	For the anhydrous form.[1][4] The pentahydrate has a molecular weight of 181.23 g/mol .[5][6]
Appearance	Colorless to yellowish liquid or a solid in hydrated form.[1][3]	Often has a strong, fishy, or ammonia-like odor due to the presence of trimethylamine as an impurity.[2][3] Pure TMAH is virtually odorless.[2] The pentahydrate appears as white, deliquescent, needle-like crystals.[5][7]
Melting Point	62-63 °C (pentahydrate)[2]; 67-70 °C (pentahydrate)[5]; 63-70 °C (solid)[8]	The anhydrous form is not typically isolated as a stable solid at room temperature. The melting point is characteristic of the pentahydrate.
Boiling Point	Decomposes upon heating.[2][4]	Thermal decomposition yields trimethylamine and dimethyl ether.[2] A 25% aqueous solution has a boiling point of approximately 102 °C.[9][10]
Density	~1.015 g/cm <sup>3</sup> (20-25% aqueous solution)[2]; 1.016 g/mL at 25 °C (25% aqueous solution)[11]; 1.006 g/mL at 25 °C (10% aqueous solution)[12]	Density is dependent on the concentration of the aqueous solution.

Solubility	Highly soluble in water.[2][13] Soluble in polar organic solvents.[13]	The solubility in water for the pentahydrate is approximately 220 g/100 mL at 15 °C.[2] Also soluble in methanol.[14]
pH	>13 (for a 25% aqueous solution at 20 °C)[11][15]; ~13 (for a 10% aqueous solution at 20 °C)[12][16]	TMAH is a strong base.[3][15]
Vapor Pressure	$1.2 \times 10^{-6}$ mm Hg at 25 °C (estimated for anhydrous)[1]; 17.5 mmHg at 20 °C (for 10% and 25% aqueous solutions) [11][12]	The vapor pressure of aqueous solutions is primarily that of water.

## Experimental Protocols

This section outlines detailed methodologies for the determination of the key physical properties of **Tetramethylammonium** hydroxide.

### Determination of Appearance and Odor

Objective: To qualitatively describe the physical state, color, and odor of a TMAH sample.

Methodology:

- Visual Inspection:
  - Place a small, representative sample of TMAH (solid or liquid) in a clear, clean container (e.g., a watch glass or a beaker) under a well-ventilated fume hood.
  - Observe the physical state (solid, liquid), color, and clarity of the sample against a white background.
  - For solid samples, note the crystalline form (e.g., needles, powder).
- Odor Assessment (Wafting Technique):

- Safety Precaution: Never directly inhale the vapors of any chemical.
- Hold the container with the TMAH sample several inches away from your face.
- Gently wave your hand over the top of the container to direct the vapors towards your nose.[\[17\]](#)[\[18\]](#)
- Carefully sniff the vapors and record the characteristic odor (e.g., ammonia-like, fishy).

## Determination of Melting Point (for TMAH Pentahydrate)

Objective: To determine the temperature range over which the solid TMAH pentahydrate transitions to a liquid.

Methodology (Capillary Method):

- Sample Preparation:
  - Finely powder a small amount of TMAH pentahydrate using a mortar and pestle.
  - Pack the powdered sample into a capillary tube to a height of 2-3 mm.[\[4\]](#)
- Apparatus Setup:
  - Use a calibrated melting point apparatus.
  - Insert the capillary tube into the heating block of the apparatus.
- Measurement:
  - Heat the sample rapidly to a temperature approximately 10-15 °C below the expected melting point.
  - Decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium.[\[19\]](#)
  - Record the temperature at which the first drop of liquid appears ( $T_1$ ).
  - Continue heating slowly and record the temperature at which the last crystal melts ( $T_2$ ).

- The melting point is reported as the range  $T_1 - T_2$ .

## Determination of Decomposition Temperature

Objective: To determine the temperature at which TMAH begins to decompose.

Methodology (Thermogravimetric Analysis - TGA):

- Apparatus Setup:
  - Use a calibrated thermogravimetric analyzer.
  - Place a small, accurately weighed sample of TMAH (liquid or solid) into the TGA pan.
- Measurement:
  - Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 10 °C/min).
  - Record the mass of the sample as a function of temperature.
  - The onset temperature of mass loss in the TGA curve indicates the beginning of decomposition.

## Determination of Density (for Aqueous Solutions)

Objective: To determine the mass per unit volume of a TMAH aqueous solution.

Methodology (Pycnometer Method):

- Calibration:
  - Clean and dry a pycnometer of known volume.
  - Weigh the empty, dry pycnometer ( $m_1$ ).
  - Fill the pycnometer with deionized water of a known temperature and weigh it ( $m_2$ ).

- Calculate the exact volume of the pycnometer using the density of water at that temperature.
- Measurement:
  - Empty, clean, and dry the pycnometer.
  - Fill the pycnometer with the TMAH solution at the same temperature and weigh it ( $m_3$ ).
- Calculation:
  - The density ( $\rho$ ) of the TMAH solution is calculated using the formula:  $\rho = (m_3 - m_1) / ((m_2 - m_1) / \rho_{\text{water}})$

## Determination of Solubility in Water (for TMAH Pentahydrate)

Objective: To determine the mass of TMAH pentahydrate that can dissolve in a given volume of water at a specific temperature.

Methodology (Shake-Flask Method - based on OECD Guideline 105):[\[7\]](#)[\[20\]](#)

- Sample Preparation:
  - Add an excess amount of TMAH pentahydrate to a known volume of deionized water in a flask.
  - Seal the flask to prevent evaporation.
- Equilibration:
  - Place the flask in a constant temperature water bath (e.g., 25 °C) and agitate it for a prolonged period (e.g., 24-48 hours) to ensure saturation.
- Sample Analysis:
  - Allow the solution to stand undisturbed at the constant temperature until the undissolved solid has settled.

- Carefully withdraw a known volume of the clear supernatant.
- Determine the concentration of TMAH in the supernatant using a suitable analytical method, such as acid-base titration with a standardized acid (e.g., HCl).
- Calculation:
  - Calculate the solubility in g/100 mL based on the determined concentration.

## Determination of pH (for Aqueous Solutions)

Objective: To measure the acidity or basicity of a TMAH aqueous solution.

Methodology (Electrometric Method):

- Apparatus:
  - A calibrated pH meter with a glass electrode.[\[3\]](#)
- Calibration:
  - Calibrate the pH meter using at least two standard buffer solutions that bracket the expected pH of the TMAH solution (e.g., pH 7, 10, and 12).[\[21\]](#)
- Measurement:
  - Rinse the electrode with deionized water and then with a small portion of the TMAH solution.
  - Immerse the electrode in the TMAH solution.
  - Allow the reading to stabilize and record the pH value and the temperature of the solution.

## Determination of Vapor Pressure (for Aqueous Solutions)

Objective: To measure the pressure exerted by the vapor of a TMAH aqueous solution at a specific temperature.

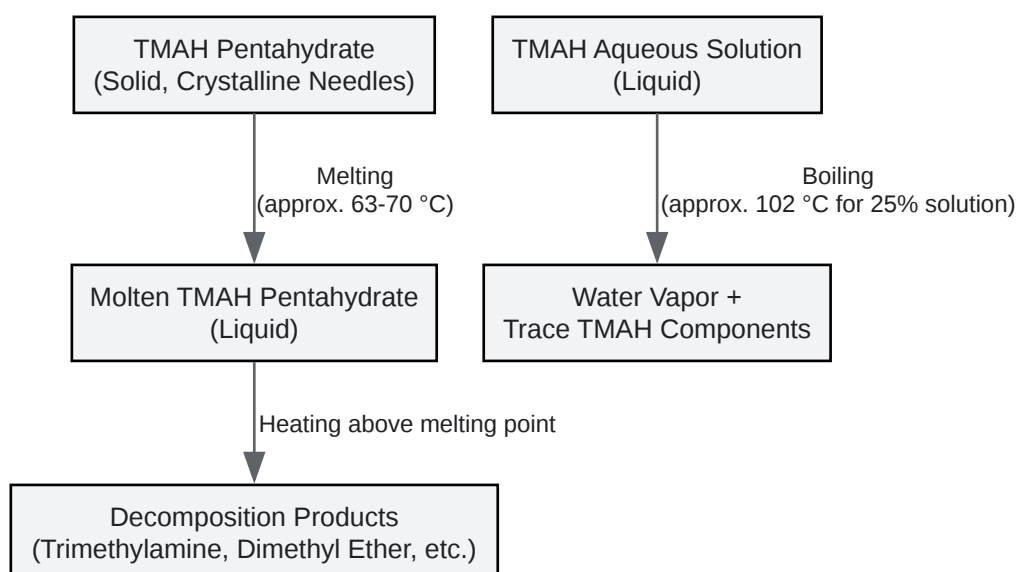


Methodology (Isothermal Thermogravimetric Analysis):[\[9\]](#)[\[15\]](#)

- Apparatus:
  - A calibrated thermogravimetric analyzer (TGA).
- Measurement:
  - Place a small, accurately weighed sample of the TMAH solution into the TGA pan.
  - Maintain the sample at a constant temperature (isothermal) within the TGA furnace.
  - Record the rate of mass loss over time due to evaporation.
- Calculation:
  - The vapor pressure can be calculated by comparing the evaporation rate of the TMAH solution to that of a reference substance with a known vapor pressure under the same conditions.

## Visualization of Physical States

The physical state of **Tetramethylammonium** hydroxide is dependent on temperature and its degree of hydration. The following diagram illustrates the relationship between its common forms as a function of temperature.



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Caption: Physical states of TMAH as a function of temperature.

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## References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 2. filab.fr [filab.fr]
- 3. horiba.com [horiba.com]
- 4. byjus.com [byjus.com]
- 5. fivesenses.com [fivesenses.com]
- 6. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 7. Water Solubility | Scymaris [scymaris.com]
- 8. pennwest.edu [pennwest.edu]
- 9. mdpi.com [mdpi.com]
- 10. pg.edu.pl [pg.edu.pl]
- 11. scribd.com [scribd.com]
- 12. old.iupac.org [old.iupac.org]
- 13. ntv.ifmo.ru [ntv.ifmo.ru]
- 14. wjec.co.uk [wjec.co.uk]
- 15. energetics.chm.uri.edu [energetics.chm.uri.edu]
- 16. books.rsc.org [books.rsc.org]
- 17. homework.study.com [homework.study.com]
- 18. How to Smell a Chemical Using the Wafting Technique: A Safe Laboratory Practice | Lab Manager [labmanager.com]

- 19. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 20. oecd.org [oecd.org]
- 21. web.colby.edu [web.colby.edu]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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